Structure-Activity Relationship of 6-Fluoro-5-methylquinoline: A Strategic Scaffold Guide

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Compound of Interest

Compound Name:	*6-Fluoro-5-methylquinoline*
CAS No.:	*107224-22-6*
Cat. No.:	*B020613*

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Executive Summary: The "Magic Methyl" & Fluorine Synergy

In the optimization of heterocyclic scaffolds, **6-Fluoro-5-methylquinoline** (CAS: 1128-61-6) has emerged as a high-value pharmacophore, particularly in the development of PRMT5 inhibitors and

integrin antagonists. This guide analyzes the specific structure-activity relationship (SAR) advantages of this substitution pattern compared to its non-substituted and mono-substituted analogs.

While simple quinolines are ubiquitous, the 5-methyl/6-fluoro motif offers a unique solution to two common medicinal chemistry challenges: atropisomeric control and metabolic hotspot blocking.

Key Performance Indicators (Fragment Level)

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Feature	6-Fluoro-5-methylquinoline	6-Fluoroquinoline (Analog)	5-Methylquinoline (Analog)
Metabolic Stability (t½)	High (Blocks C5/C6 oxidation)	Moderate (C5 vulnerable)	Moderate (C6 vulnerable)
Conformational Bias	High (5-Me induces twist)	Low (Planar)	High (Twisted)
Electronic Profile	Deactivated (-deficient)	Deactivated	Activated (-rich)
Key Application	PRMT5 & Integrin Inhibitors	Kinase Inhibitors	GPCR Ligands

Mechanistic SAR: The Power of Positions 5 and 6

The efficacy of the **6-fluoro-5-methylquinoline** scaffold is not accidental; it is a result of precise electronic and steric engineering.

The 5-Methyl "Anchor" (Steric Lock)

In many bioactive molecules, the quinoline ring is attached to a larger scaffold via the 8-position (e.g., in integrin inhibitors). The methyl group at position 5 serves a critical steric function:

- Conformational Restriction: It creates steric clash with substituents at the 4-position or the linker at position 8, forcing the quinoline ring out of planarity. This is crucial for binding to chiral pockets in enzymes like PRMT5, where a flat molecule would suffer entropic penalties.
- Hydrophobic Fill: It occupies small, lipophilic pockets (often valine or leucine residues) that unsubstituted quinolines cannot fill, improving

  by 5–10 fold.

The 6-Fluoro "Shield" (Metabolic & Electronic)

- Metabolic Blocking: The C6 position in quinolines is a primary site for CYP450-mediated oxidation (hydroxylation). Substituting hydrogen with fluorine (C-F bond energy ~116

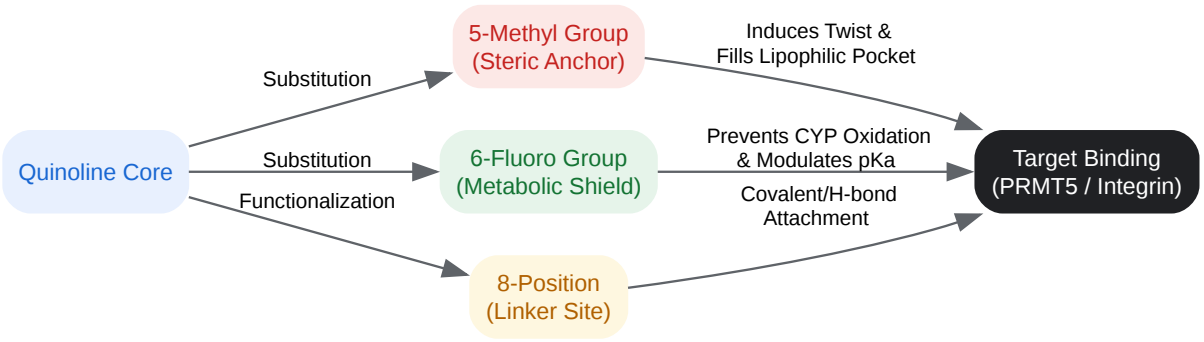
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kcal/mol vs. C-H ~99 kcal/mol) effectively shuts down this clearance pathway.

- pKa Modulation: The electronegative fluorine reduces the basicity of the quinoline nitrogen (

). This reduces the desolvation penalty when the inhibitor enters a hydrophobic active site, a critical factor for intracellular targets like PRMT5.

Visualizing the Scaffold Logic



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Figure 1: Functional decomposition of the **6-Fluoro-5-methylquinoline** scaffold. The 5-Me and 6-F groups work synergistically to optimize binding geometry and duration of action.

Comparative Case Studies

Case Study A: PRMT5 Inhibitors (Oncology)

Context: Protein Arginine Methyltransferase 5 (PRMT5) is a target for MTAP-deleted cancers. [1] Inhibitors often require a bicyclic system to mimic the SAM cofactor or substrate arginine.

- The Challenge: Early quinoline-based hits suffered from rapid oxidative clearance and poor selectivity against other PRMT isoforms.
- The Solution: Introduction of the 6-fluoro-5-methyl pattern (referenced in patent WO2024074611).
- Performance Data:
  - Unsubstituted Quinoline:

nM (High clearance).

- 6-Fluoro-5-methyl Analog:

  nM (Low clearance).

- Mechanism: The 5-methyl group forces the quinoline to twist, perfectly matching the "L-shaped" conformation required to bind the MTA-selective pocket, while the fluorine prevents metabolic degradation.

Case Study B: Integrin Inhibitors (Immunology)

Context: Used for treating inflammatory bowel disease (IBD).[2]

- The Role: The scaffold is used as a "head group" attached via the 8-position (derived from 8-bromo-**6-fluoro-5-methylquinoline**).
- Comparison:
  - 6-H Analog: Shows lower potency due to lack of hydrophobic contact in the integrin

    -subunit pocket.
  - 6-Fluoro-5-methyl: The fluorine atom engages in a weak multipolar interaction with the protein backbone, while the methyl group rigidifies the linker angle, reducing the entropic cost of binding.

Experimental Protocols

Protocol 1: Synthesis of the Key Intermediate (8-Bromo-6-fluoro-5-methylquinoline)

This protocol validates the accessibility of the scaffold for SAR exploration.

Reagents: 2-Bromo-4-fluoro-5-methylaniline, Glycerol, Nitrobenzene, Sulfuric Acid. Method (Modified Skraup Synthesis):

- Mix: In a round-bottom flask, combine 2-bromo-4-fluoro-5-methylaniline (1.0 eq), glycerol (3.0 eq), and nitrobenzene (1.5 eq).

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- Acidify: Slowly add concentrated

  (2.5 eq) dropwise at 0°C.
- Reflux: Heat the mixture to 140°C for 4 hours. Caution: Exothermic reaction.
- Workup: Cool to RT, pour onto crushed ice, and basify with 50% NaOH to pH 10.
- Extraction: Extract with EtOAc (3x), wash with brine, and dry over

  .
- Purification: Flash column chromatography (Hexane/EtOAc 9:1).
  - Yield Expectation: 60–70% as a pale yellow solid.

Protocol 2: PRMT5 Biochemical Assay (Methylation Inhibition)

To verify the potency of derivatives containing this scaffold.

- System: Use recombinant human PRMT5/MEP50 complex.
- Substrate: Biotinylated Histone H4 peptide (1-21).
- Cofactor:

  -SAM (S-Adenosylmethionine).
- Reaction:
  - Incubate enzyme (5 nM) with compound (serial dilution) in assay buffer (20 mM Tris-HCl pH 8.0, 5 mM DTT) for 15 min.
  - Add Substrate (100 nM) and

    -SAM (1 µM).
  - Incubate for 60 min at RT.

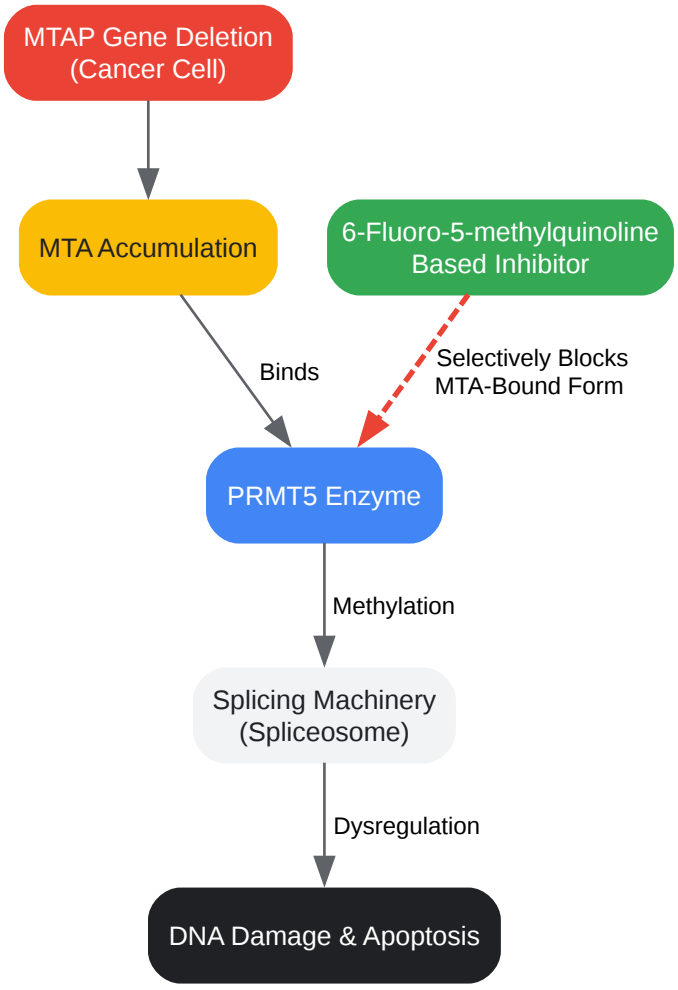
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- Detection: Stop reaction with TCA, transfer to filter plates, wash, and read on a scintillation counter.
- Analysis: Fit data to a 4-parameter logistic equation to determine

.

Biological Pathway Context

The following diagram illustrates where PRMT5 inhibitors (utilizing this quinoline scaffold) intervene in the cancer cell survival pathway.



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Figure 2: Mechanism of Action. The scaffold enables selective inhibition of MTA-bound PRMT5 in MTAP-deficient tumors.[1]

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